

# Application Notes and Protocols for Fumagillin Treatment of Nosema in Honey Bees

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fumigatin*

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These application notes provide a comprehensive overview and detailed protocols for the use of fumagillin in the treatment of *Nosema apis* and *Nosema ceranae* in honey bee (*Apis mellifera*) colonies. The information is compiled from peer-reviewed scientific literature and established beekeeping practices.

## Introduction

Nosema disease, caused by the microsporidian parasites *Nosema apis* and *Nosema ceranae*, is a significant threat to honey bee health, impacting colony productivity and survival.<sup>[1][2]</sup> Fumagillin, an antibiotic derived from the fungus *Aspergillus fumigatus*, is the only registered treatment for Nosema in North America and has a long history of use.<sup>[3][4][5]</sup> It functions by inhibiting the enzyme methionine aminopeptidase 2 (MetAP2), thereby suppressing the replication of the parasite.<sup>[6]</sup> Fumagillin is effective against the vegetative stage of Nosema but does not kill the spores.<sup>[3][6]</sup> This document outlines the protocols for its application and methods for evaluating its efficacy.

## Quantitative Data Summary

The following tables summarize the various dosages and treatment regimens for fumagillin application as reported in scientific literature and product labels.

Table 1: Recommended Fumagillin Dosages for *Nosema apis*

Treatment Timing	Active Ingredient per Colony	Example Preparation (Fumagilin-B®)	Volume per Colony	No. of Colonies Treated per 454g Jar	Reference
Fall (Overwintering Colonies)	190 mg	454g in 50 US gallons of 2:1 sugar syrup	1 US gallon	50	<a href="#">[4]</a> <a href="#">[7]</a>
190 mg	454g in 100 US gallons of 2:1 sugar syrup	2 US gallons	50	<a href="#">[7]</a>	
Spring (Package Bees)	95 mg	454g in 100 US gallons of 1:1 sugar syrup	1 US gallon	100	<a href="#">[4]</a> <a href="#">[7]</a>
95 mg	454g in 50 US gallons of 1:1 sugar syrup	0.5 US gallon	100	<a href="#">[7]</a>	

Table 2: Investigated and Suggested Fumagillin Dosages for *Nosema ceranae*

Treatment Timing	Active Ingredient per Colony	Application Method	Key Findings	Reference
Spring	30 mg repeated 4 times at 1-week intervals	Medicated 1:1 sugar syrup	Suggested method due to increased persistence of <i>N. ceranae</i> .	[7]
Spring	100 mg	Medicated syrup	Reduced spring spore counts by approximately half in two trials.	[1]
Spring (following 200mg fall dose)	42 mg	Medicated syrup	Reduced <i>Nosema</i> levels compared to fall dose alone, but infection still detectable.	[1]
Fall	400 or 600 mg	Medicated syrup	Provided better control of spring <i>Nosema</i> levels than the typical 200 mg dose.	[1]
Mild Infestation	102 mg (2 doses of 51 mg, 1 week apart)	Medicated syrup	Best result for controlling <i>N. ceranae</i> in colonies with mild disease intensity.	[8]
Semi-severe Infestation	102 mg (in 2 or 3 doses) or 120 mg (in 4 doses)	Medicated syrup	Efficacy is more affected by disease intensity than by dosage	[8]

or application  
method.

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## Experimental Protocols

### Protocol for Preparation of Fumagillin-Medicated Sugar Syrup

This protocol describes the preparation of a stock solution and working solutions of fumagillin in sugar syrup for administration to honey bee colonies.

#### Materials:

- Fumagilin-B® (or equivalent product containing fumagillin dicyclohexylamine)
- Sucrose (granulated sugar)
- Water (deionized or non-chlorinated)
- Scale (accurate to 0.1 g)
- Graduated cylinders or measuring containers
- Clean, food-grade mixing vessel
- Stirring rod or mechanical mixer

#### Procedure:

- Prepare Sugar Syrup:
  - For a 2:1 syrup (fall feeding), dissolve 2 parts sucrose in 1 part water by weight (e.g., 2 kg sugar in 1 L water). Stir until the sugar is completely dissolved. Do not heat the syrup, as heat can degrade fumagillin.[7]
  - For a 1:1 syrup (spring feeding), dissolve 1 part sucrose in 1 part water by weight (e.g., 1 kg sugar in 1 L water).

- Calculate Fumagillin Requirement: Determine the total amount of Fumagilin-B® needed based on the number of colonies to be treated and the desired dosage per colony (refer to Tables 1 and 2).
- Prepare Medicated Syrup:
  - Accurately weigh the required amount of Fumagilin-B®.
  - In a separate container, create a premix by dissolving the weighed Fumagilin-B® in a small amount of the prepared sugar syrup. Stir vigorously to ensure it is well-dispersed.
  - Add the premix to the main volume of sugar syrup.
  - Agitate the final mixture thoroughly to ensure uniform distribution of the medication.<sup>[7]</sup>
- Stability and Storage:
  - Prepare the medicated syrup no more than 24 hours before feeding.<sup>[7]</sup>
  - Fumagillin is sensitive to light and heat.<sup>[4][9]</sup> Store the medicated syrup in a cool, dark place. Studies have shown that fumagillin degrades in syrup, with the rate of degradation increasing with temperature.<sup>[9]</sup>

## Protocol for Application of Medicated Syrup to Colonies

### Materials:

- Prepared fumagillin-medicated sugar syrup
- In-hive feeders (e.g., frame feeders, top feeders)
- Protective beekeeping gear

### Procedure:

- Timing of Application:
  - Fall Treatment: Apply after the final honey supers have been removed to prevent contamination of honey for human consumption.<sup>[7]</sup> This treatment aims to reduce Nosema

levels before winter.

- Spring Treatment: Apply to newly established packages or to overwintered colonies to suppress the buildup of Nosema in the spring.<sup>[7]</sup> Do not feed medicated syrup within 4 weeks of adding honey supers.<sup>[7]</sup>
- Administration:
  - Open the hive wearing appropriate protective gear.
  - Pour the calculated volume of medicated syrup into the in-hive feeder.
  - Avoid barrel or open feeding, as heavily infected colonies may be poor foragers and receive insufficient medication.<sup>[7]</sup>
  - Ensure each colony receives the full intended dose.

## Protocol for Efficacy Assessment: Spore Counting

This protocol outlines the standard method for determining the intensity of Nosema infection in a colony by counting spores in a composite sample of adult bees.

Materials:

- Sample of 30-60 adult bees collected from the hive entrance or from under the inner cover<sup>[10]</sup>
- 70% Ethanol for sample preservation (if not processed immediately)
- Mortar and pestle or stomacher bags
- Distilled water
- Hemocytometer (counting chamber)
- Microscope (400x magnification)
- Micropipette

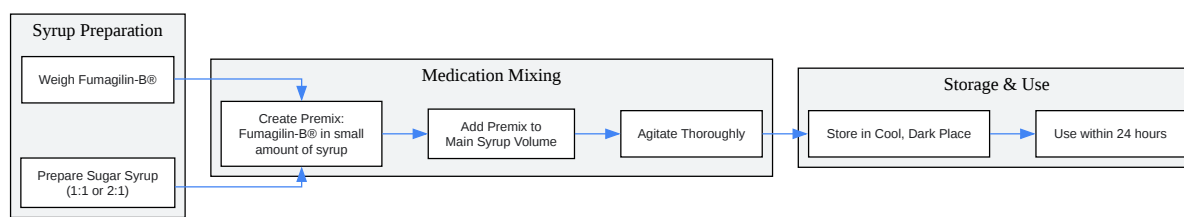
#### Procedure:

- **Sample Collection:** Collect a representative sample of older, foraging bees from the hive entrance or bees from the top of the brood frames.
- **Sample Preparation (Composite Sample):**
  - Place the abdomens of 30-60 bees into a mortar or a stomacher bag.
  - Add 1 mL of distilled water for each bee abdomen (e.g., 30 mL for 30 bees).
  - Thoroughly crush and grind the abdomens to release the spores.
  - Filter the resulting suspension through cheesecloth to remove large debris.
- **Spore Counting:**
  - Thoroughly mix the filtered suspension.
  - Immediately load the hemocytometer with a small volume of the suspension using a micropipette.
  - Allow the spores to settle for a few minutes.
  - Under the microscope at 400x magnification, count the number of Nosema spores in the central grid of the hemocytometer.
  - Repeat the count for a second chamber and average the results.
- **Calculation of Spore Load:**
  - Use the following formula to calculate the number of spores per bee:  $\text{Spores per bee} = (\text{Average spore count per grid square}) \times (\text{Volume of suspension in mL}) \times (\text{Hemocytometer conversion factor}) / (\text{Number of bees in the sample})$
  - The economic treatment threshold for *N. apis* has traditionally been 1 million spores per bee.<sup>[3]</sup> However, this threshold may need to be re-evaluated for *N. ceranae*.<sup>[10]</sup>

- Efficacy Evaluation:
  - Collect pre-treatment and post-treatment samples (e.g., 2-3 weeks after the final application) from both treated and untreated control colonies.[2]
  - Compare the spore loads to determine the percentage reduction and the effectiveness of the treatment.

## Visualizations

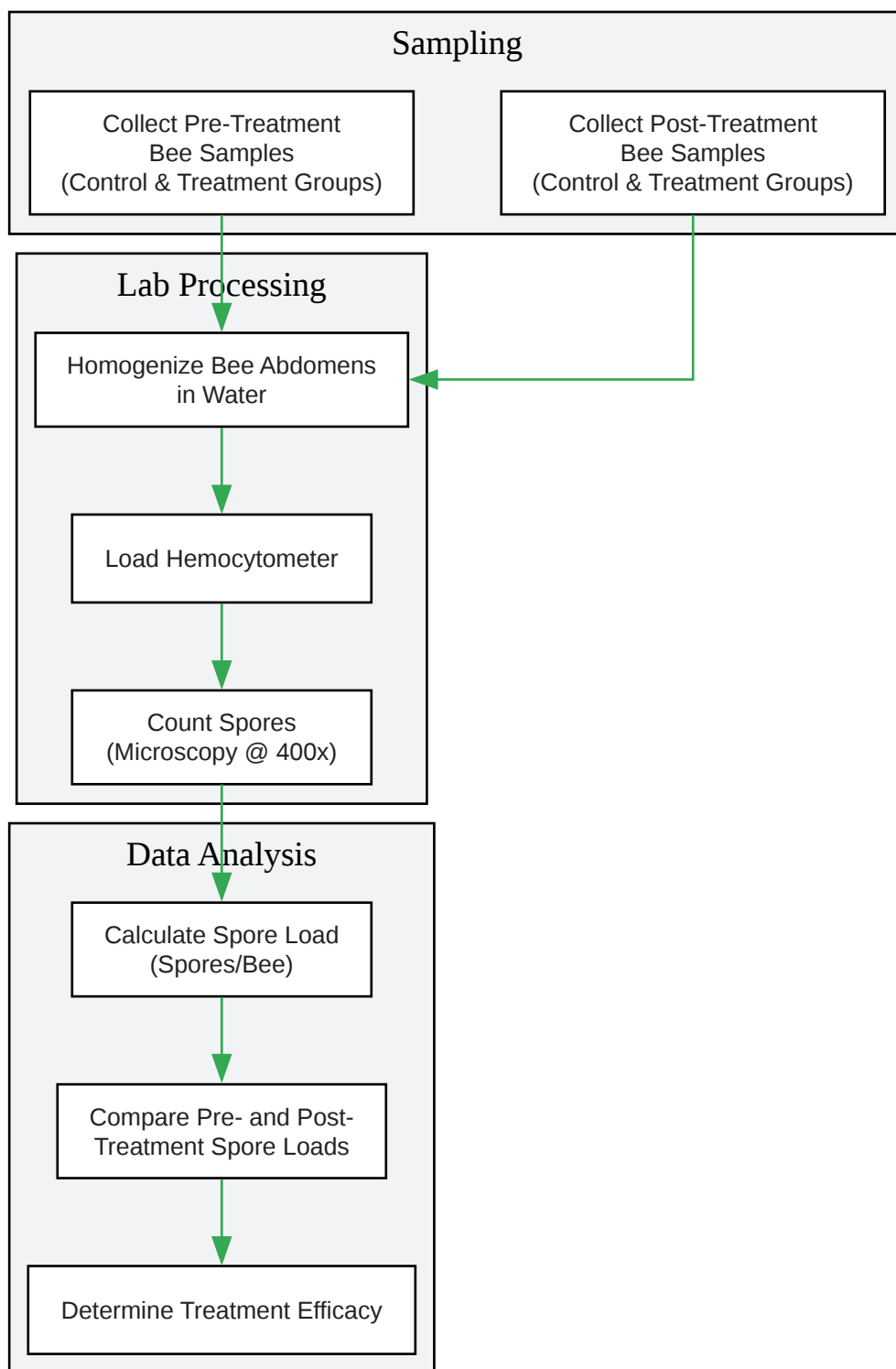
### Experimental Workflow Diagrams



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Caption: Workflow for the preparation of fumagillin-mediated sugar syrup.

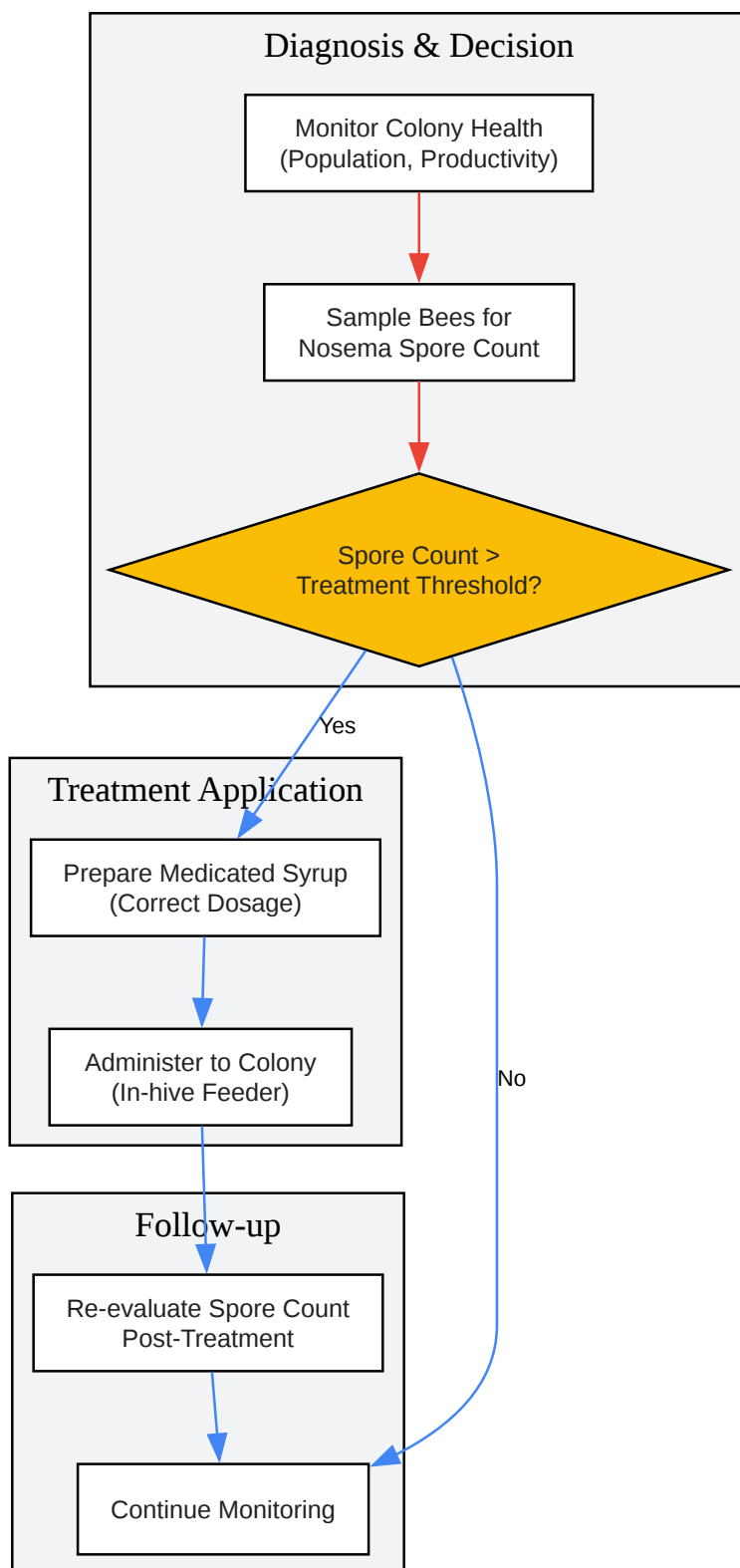




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Caption: Workflow for assessing the efficacy of fumagillin treatment.

## Logical Relationship Diagram



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Caption: Decision-making logic for fumagillin treatment of Nosema.

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## References

- 1. A Systematic Review of Fumagillin Field Trials for the Treatment of Nosema Disease in Honeybee Colonies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. What's new with Nosema treatment? - UF/IFAS Entomology and Nematology Department [blogs.ifas.ufl.edu]
- 3. scientificbeekeeping.com [scientificbeekeeping.com]
- 4. calgarybeekeepers.com [calgarybeekeepers.com]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. countryfields.ca [countryfields.ca]
- 8. researchgate.net [researchgate.net]
- 9. Fumagillin, a Mycotoxin of Aspergillus fumigatus: Biosynthesis, Biological Activities, Detection, and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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